Technical Guide: Benzoyl-L-Histidine – Chemical Properties, Structure, and Applications

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Compound of Interest	
Compound Name:	*Benzoyl-L-histidine*
CAS No.:	*19785-88-7*
Cat. No.:	*B018474*

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Executive Summary

Benzoyl-L-histidine (Bz-His-OH) is a specialized amino acid derivative serving as a critical probe in enzymology and a protected building block in peptide synthesis.[1][2] Structurally, it consists of L-histidine acylated at the

-amino group with a benzoyl moiety.[1][2] This modification alters the physicochemical profile of the parent amino acid, reducing zwitterionic character at neutral pH and creating a specific recognition motif for metalloproteases, most notably Carboxypeptidase A (CPA).

This guide provides a comprehensive technical analysis of **Benzoyl-L-histidine**, detailing its synthesis, spectroscopic signature, ionization behavior, and utility in structure-activity relationship (SAR) studies.

Chemical Identity & Structural Analysis[3][4][5][6]

Nomenclature and Identifiers

- IUPAC Name: (2S)-2-benzamido-3-(1H-imidazol-4-yl)propanoic acid

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- Common Name:

  -**Benzoyl-L-histidine**[1][2]

- CAS Registry Number: 5354-94-9[1][2][3]

- Molecular Formula:

  [1][3]

- Molecular Weight: 259.26 g/mol [1][3]

Structural Architecture

The molecule features three distinct functional domains:

- Benzoyl Group: A hydrophobic phenyl ring attached via an amide linkage. This group provides steric bulk and

  -

  stacking potential, often serving as a "cap" that mimics the penultimate residue in a peptide chain during enzymatic recognition.

- L-Histidine Backbone: Retains the natural (S)-stereochemistry at the

  -carbon.

- Imidazole Side Chain: An aromatic heterocycle capable of tautomerism and acid-base chemistry.

Imidazole Tautomerism

Unlike

-unsubstituted histidine, the benzoyl group locks the

-amine in a non-basic amide form. However, the imidazole ring remains free to tautomerize. In solution, the

-H (

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-tautomer) is generally favored over the

-H (

-tautomer) due to lower lone-pair repulsion, though this equilibrium is sensitive to solvent polarity and metal coordination.

Physicochemical Properties[1][3][8][9][10][11][12][13]

Solubility Profile

Benzoyl-L-histidine exhibits a solubility profile distinct from free L-histidine due to the loss of the zwitterionic ammonium group.

Solvent	Solubility Characteristics
Water (pH 7)	Limited/Low. The hydrophobic benzoyl group reduces aqueous solubility compared to free His.
Alkaline Water (pH > 8)	High. Soluble as the carboxylate salt ( ).
Acidic Water (pH < 2)	Moderate/High. Soluble as the imidazolium salt ( ).
DMSO / Methanol	High. Readily soluble in polar organic solvents.
Diethyl Ether	Insoluble.

Ionization Constants (pKa)

The benzoylation of the

-amine removes the basic amino pKa (typically ~9.2 in His). The remaining ionizable groups exhibit the following approximate pKa values:

- Carboxyl Group (

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):

- Note: Slightly more acidic than free histidine (

) due to the electron-withdrawing nature of the amide bond compared to the ammonium group effects in the free amino acid.

- Imidazole Ring (

  ):

  - Note: Consistent with the typical range for histidine residues in peptides.

Thermal Properties

- Melting Point: 245–250 °C (Decomposition).
- Stability: Stable at room temperature. Hydrolysis of the amide bond occurs only under harsh acidic (

) or basic conditions, or via specific enzymatic cleavage.

Synthesis Protocol: Modified Schotten-Baumann Reaction

The standard synthesis involves the acylation of L-histidine with benzoyl chloride under basic conditions. This method (Schotten-Baumann) prevents the protonation of the amine, ensuring it remains nucleophilic.

Reagents

- L-Histidine monohydrochloride monohydrate
- Benzoyl Chloride (1.1 equivalents)[4]
- Sodium Hydroxide (NaOH), 1M solution
- Hydrochloric Acid (HCl), 1M solution (for precipitation)

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- Acetone or Ethanol (for recrystallization)

Step-by-Step Protocol

- Dissolution: Dissolve L-histidine (10 mmol) in 25 mL of 1M NaOH (approx. 2.5 equivalents). [5] The solution must be basic (pH > 10) to keep the

  -amine deprotonated (

).

  - Critical Control: Maintain temperature at 0–5 °C using an ice bath to minimize side reactions (e.g., hydrolysis of benzoyl chloride).

- Acylation: Add Benzoyl Chloride (11 mmol) dropwise over 30 minutes with vigorous stirring.

  - pH Maintenance: Simultaneously add additional NaOH dropwise to maintain pH > 10. If the pH drops, the amine protonates and reaction yields plummet.

- Reaction Completion: Stir for 1 hour at room temperature. The solution should remain clear or slightly cloudy.

- Precipitation: Acidify the solution carefully with 1M HCl to pH ~3–4 (near the isoelectric point of the product).

  - Observation: A white precipitate of

    -**Benzoyl-L-histidine** will form.

- Purification: Filter the crude solid. Wash with cold water to remove salts (NaCl) and unreacted histidine.

- Recrystallization: Recrystallize from hot water or aqueous ethanol to yield pure white crystals.

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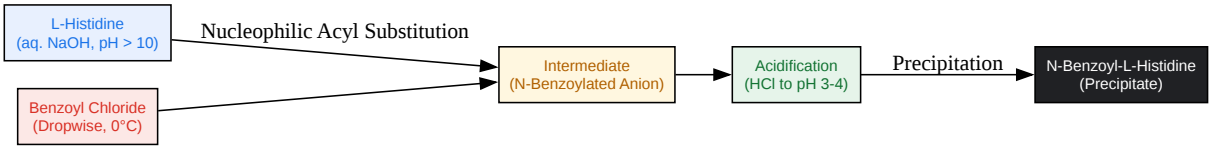

Figure 1: Schotten-Baumann Synthesis Pathway

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Analytical Characterization

Proton NMR (H NMR) Interpretation

In DMSO-

, the spectrum is characterized by the distinct amide doublet and the aromatic signals.

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Chemical Shift (, ppm)	Multiplicity	Integral	Assignment
12.0 - 13.0	Broad s	1H	Carboxyl (often invisible if exchanged)
8.6 - 8.8	Doublet (Hz)	1H	Amide (Coupled to -CH)
7.8 - 7.9	Multiplet	2H	Benzoyl ortho protons
7.7 - 7.8	Singlet	1H	Imidazole
7.4 - 7.6	Multiplet	3H	Benzoyl meta/para protons
6.8 - 7.0	Singlet	1H	Imidazole
4.6 - 4.8	Multiplet	1H	-CH (Chiral center)
3.0 - 3.2	Multiplet	2H	-CH (Side chain methylene)

Mass Spectrometry

- ESI-MS (Positive Mode):
- Key Fragments: Loss of carboxyl group ( ), cleavage of amide bond ( ).

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Biological & Enzymatic Applications[1][2][11][14][15][16]

Substrate for Carboxypeptidase A (CPA)

Benzoyl-L-histidine serves as a classic model substrate for Carboxypeptidase A, a zinc-dependent metalloprotease.

- Mechanism: CPA cleaves C-terminal amino acids.[6] While CPA prefers aromatic C-terminal residues (like Phe in Hippuryl-L-Phe), it can process Benzoyl-L-His.
- Active Site Interaction:
  - Arg-145: Forms a salt bridge with the C-terminal carboxylate of Bz-His.
  - Zn

    Ion: Coordinates the carbonyl oxygen of the scissile peptide bond (the amide linkage between Benzoyl and His is not cleaved; the cleavage would occur if there were a residue after His. As a free acid, Bz-His acts more as a product mimic or weak inhibitor unless esterified).
  - Correction/Clarification: Bz-His-OH is often the product of the hydrolysis of Hippuryl-L-Histidine (if Hippuryl is defined as Benzoyl-Glycyl). If used as

    -**Benzoyl-L-Histidine** (free acid), it binds to the active site but cannot be hydrolyzed further. It is used to study product inhibition.

pH-Dependent Ionization Diagram

Understanding the charge state is vital for binding studies.

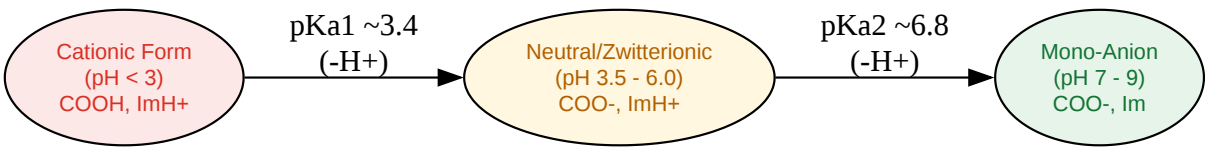

Figure 2: Ionization States of N-Benzoyl-L-Histidine

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